

# Application Notes and Protocols for MI-503

## Intraperitoneal Injection in Mice

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### Compound of Interest

Compound Name: MI-503

Cat. No.: B15623653

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## Introduction

**MI-503** is a potent and specific small-molecule inhibitor of the menin-Mixed Lineage Leukemia (MLL) protein-protein interaction, a critical dependency for the survival of leukemia cells with MLL rearrangements.[1][2] This document provides detailed protocols for the preparation and intraperitoneal (i.p.) administration of **MI-503** in murine models, a common method for evaluating its in vivo efficacy.[1][3][4] The protocols and data presented are compiled from various research sources to ensure robustness and reproducibility.

## Quantitative Data Summary

The following table summarizes key quantitative data for the use of **MI-503** in mice, as reported in the literature.

Parameter	Value	Vehicle Composition	Mouse Model	Source
Dosage Range	10 - 80 mg/kg	25% DMSO, 25% PEG400, 50% PBS	Various (e.g., BALB/c nude, C57BL/6)	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Administration Route	Intraperitoneal (i.p.)	25% DMSO, 25% PEG400, 50% PBS	Various	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[7]</a>
Dosing Frequency	Once or twice daily	25% DMSO, 25% PEG400, 50% PBS	Various	<a href="#">[1]</a> <a href="#">[5]</a>
Oral Bioavailability	~75%	Not Applicable	Mice	<a href="#">[1]</a> <a href="#">[3]</a>
In Vivo Efficacy	>80% tumor volume reduction (MV4;11 xenograft)	25% DMSO, 25% PEG400, 50% PBS	BALB/c nude mice	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>

## Experimental Protocols

### I. Preparation of MI-503 Formulation for Intraperitoneal Injection

This protocol describes the preparation of a commonly used vehicle for **MI-503**, consisting of 25% Dimethyl Sulfoxide (DMSO), 25% Polyethylene Glycol 400 (PEG400), and 50% Phosphate-Buffered Saline (PBS).

Materials:

- **MI-503** powder
- Dimethyl Sulfoxide (DMSO), sterile, cell culture grade
- Polyethylene Glycol 400 (PEG400), sterile

- Phosphate-Buffered Saline (PBS), sterile, pH 7.4
- Sterile, conical tubes (e.g., 15 mL or 50 mL)
- Sterile, serological pipettes
- Vortex mixer
- Sterile syringe filters (0.22  $\mu$ m)
- Sterile syringes

Procedure:

- Calculate Required Volumes: Determine the total volume of the final **MI-503** solution needed based on the number of mice, their weights, and the desired dose and injection volume. A typical injection volume for mice is 100  $\mu$ L to 200  $\mu$ L.
- Prepare **MI-503** Stock Solution in DMSO:
  - In a sterile conical tube, weigh the required amount of **MI-503** powder.
  - Add the calculated volume of DMSO to achieve the desired final concentration in the total formulation (25% of the final volume).
  - Vortex thoroughly until the **MI-503** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may aid dissolution, but avoid overheating.
- Add PEG400:
  - To the **MI-503**/DMSO solution, add the calculated volume of PEG400 (25% of the final volume).
  - Vortex the mixture thoroughly to ensure homogeneity.
- Add PBS:

- Slowly add the calculated volume of sterile PBS (50% of the final volume) to the DMSO/PEG400 mixture while vortexing. Add the PBS dropwise initially to prevent precipitation of the compound.
- Continue to vortex until the solution is clear and homogenous.
- Sterile Filtration:
  - Draw the final solution into a sterile syringe.
  - Attach a sterile 0.22  $\mu\text{m}$  syringe filter to the syringe.
  - Filter the solution into a new sterile tube. This step is crucial for removing any potential microbial contamination.
- Storage and Use:
  - It is recommended to prepare the formulation fresh on the day of use.
  - If short-term storage is necessary, store the solution at 4°C, protected from light. Before use, allow the solution to come to room temperature and vortex to ensure homogeneity.

## II. Intraperitoneal Injection Procedure in Mice

This protocol outlines the standard procedure for administering the prepared **MI-503** solution via intraperitoneal injection.

Materials:

- Prepared and sterile-filtered **MI-503** solution
- Sterile syringes (e.g., 1 mL tuberculin syringes)
- Sterile needles (e.g., 27-30 gauge)
- Mouse restraint device (optional)
- 70% ethanol for disinfection

- Animal scale

Procedure:

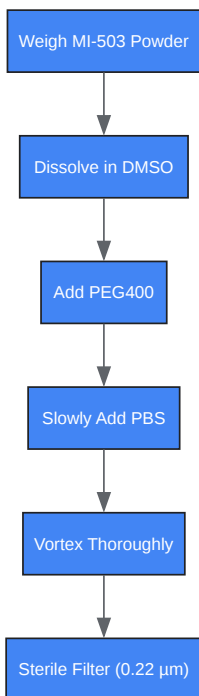
- Animal Preparation:
  - Weigh each mouse to accurately calculate the injection volume based on its body weight and the desired dose (mg/kg).
  - Properly restrain the mouse. This can be done manually by scruffing the neck and securing the tail, or by using a restraint device.
- Injection Site Identification:
  - Position the mouse on its back with its head tilted slightly downwards.
  - The injection site is in the lower right or left quadrant of the abdomen, avoiding the midline to prevent injury to the bladder or cecum.
- Injection:
  - Wipe the injection site with 70% ethanol.
  - Insert the needle at a 15-30 degree angle into the peritoneal cavity. Be careful not to insert the needle too deeply to avoid puncturing internal organs.
  - Gently aspirate by pulling back the plunger to ensure the needle is not in a blood vessel or organ. If blood or any fluid is drawn, withdraw the needle and reinject at a different site with a new sterile needle.
  - Slowly and steadily inject the calculated volume of the **MI-503** solution.
- Post-Injection Monitoring:
  - Carefully withdraw the needle and return the mouse to its cage.
  - Monitor the mouse for any immediate adverse reactions.

# Visualizations

## Experimental Workflow

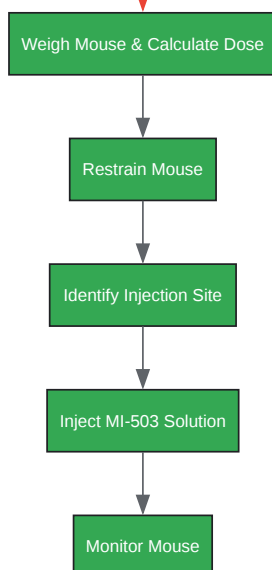
### Experimental Workflow for MI-503 Administration

#### Formulation Preparation



Prepared Solution

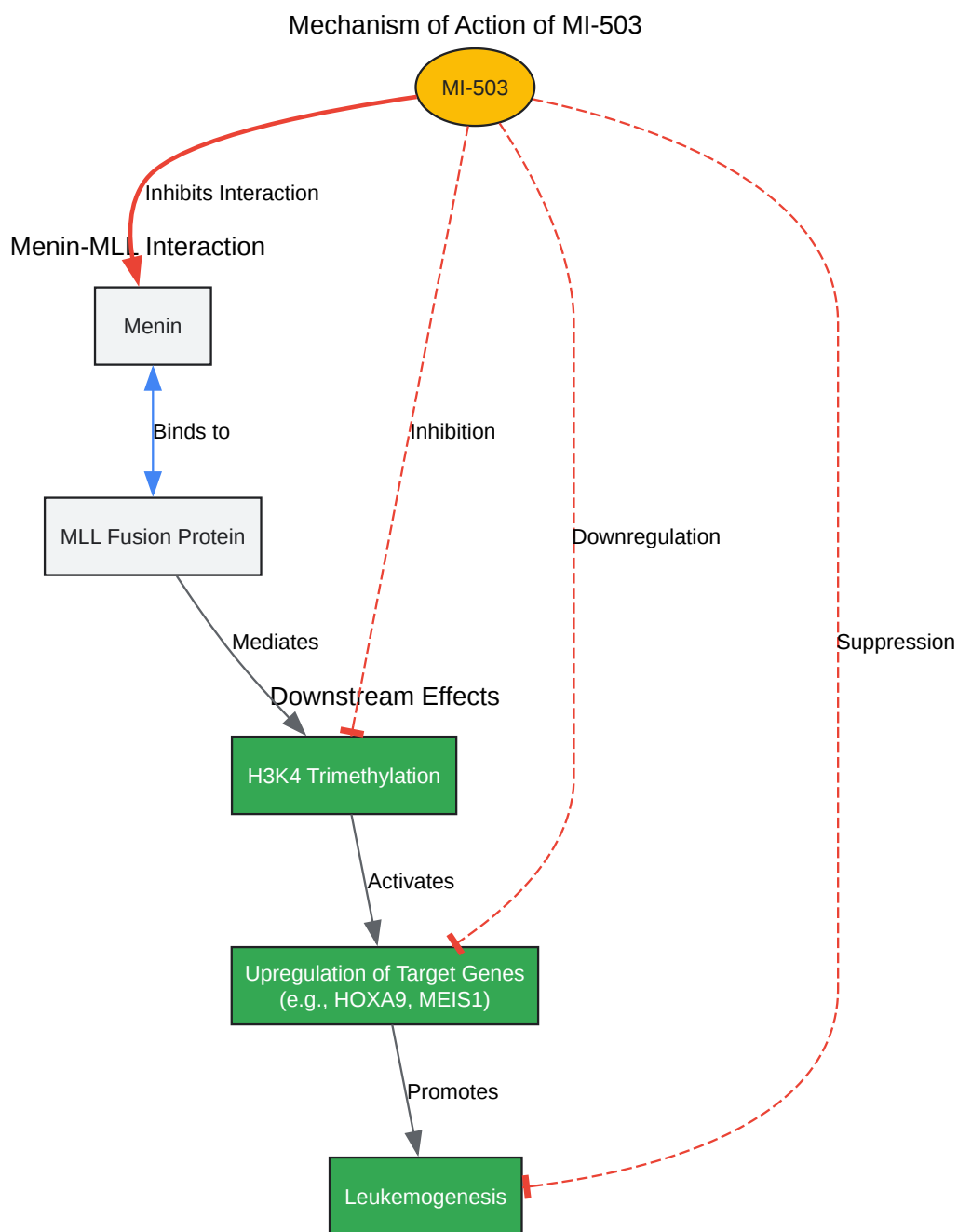
#### Intraperitoneal Administration



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Caption: Workflow for **MI-503** preparation and i.p. injection.

## **MI-503 Signaling Pathway**



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## References

- 1. Pharmacokinetic evaluation of poorly soluble compounds formulated as nano- or microcrystals after intraperitoneal injection to mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. medchemexpress.cn [medchemexpress.cn]
- 4. Integration of PEG 400 into a self-nanoemulsifying drug delivery system improves drug loading capacity and nasal mucosa permeability and prolongs the survival of rats with malignant brain tumors - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
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